

Preparation of Tyrphostin AG 112 Stock Solution in DMSO: Application Notes and Protocols

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Compound of Interest

Compound Name: Tyrphostin AG 112

Cat. No.: B11931776

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the preparation of a stock solution of **Tyrphostin AG 112** in Dimethyl Sulfoxide (DMSO). **Tyrphostin AG 112** is a known inhibitor of Epidermal Growth Factor Receptor (EGFR) phosphorylation, making it a valuable tool in cancer research and drug development.^[1] Adherence to proper preparation and storage techniques is crucial for ensuring the compound's stability and the reproducibility of experimental results.

Chemical and Physical Properties

A summary of the key quantitative data for **Tyrphostin AG 112** is presented in the table below for easy reference.

Property	Value	Source
Molecular Weight	236.23 g/mol	^[1]
Solubility in DMSO	125 mg/mL	^[1]
Molar Solubility in DMSO	529.15 mM	^[1]

Experimental Protocols

Materials and Equipment

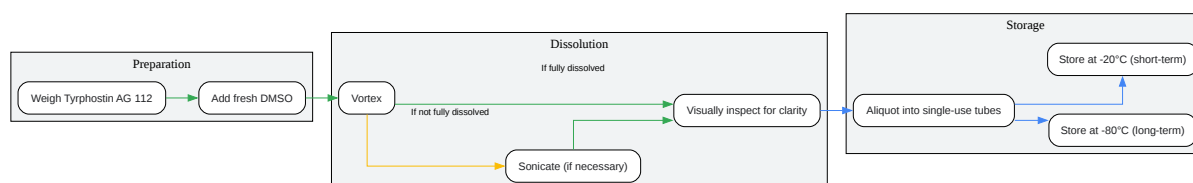
- **Tyrphostin AG 112** powder
- Anhydrous/high-purity Dimethyl Sulfoxide (DMSO), newly opened
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic bath
- Calibrated micropipettes
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparing a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for many laboratory applications. Adjustments can be made based on specific experimental needs.

- **Pre-weighing Preparation:** Before handling the compound, ensure that all necessary equipment is clean and readily accessible. Wear appropriate PPE.
- **Weighing Tyrphostin AG 112:** Carefully weigh out the desired amount of **Tyrphostin AG 112** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.36 mg of the compound.
- **Solubilization in DMSO:**
 - Transfer the weighed **Tyrphostin AG 112** powder into a sterile microcentrifuge tube or vial.
 - Add the calculated volume of fresh, anhydrous DMSO. For 2.36 mg of powder to make a 10 mM solution, add 1 mL of DMSO.

- It is highly recommended to use a newly opened bottle of anhydrous DMSO, as the solvent is hygroscopic and absorbed water can affect the solubility and stability of the compound.
- Dissolution:
 - Tightly cap the tube and vortex thoroughly for at least 30 seconds.
 - If the compound is not fully dissolved, sonicate the solution in an ultrasonic bath for 5-10 minutes, or until the solution is clear.^[1] Visually inspect the solution against a light source to ensure no solid particles remain.
- Storage:
 - Once fully dissolved, the stock solution should be aliquoted into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - For long-term storage (up to 6 months), store the aliquots at -80°C.^[1]
 - For short-term storage (up to 1 month), aliquots can be stored at -20°C.^[1]



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Workflow for **Tyrphostin AG 112** Stock Solution Preparation.

Application Notes

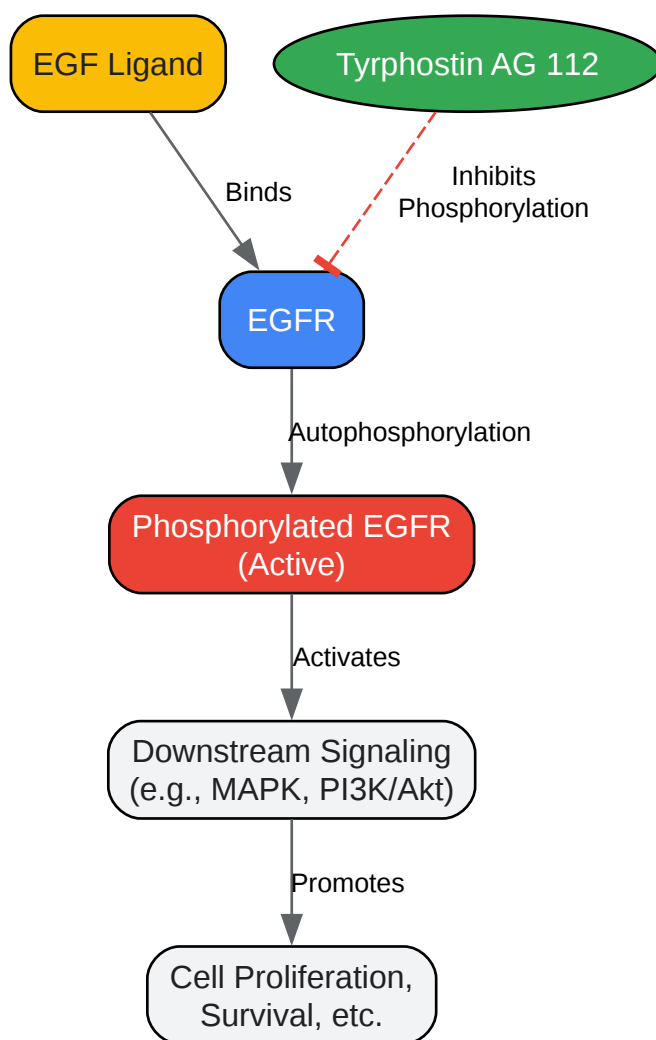
Determining Working Concentrations

While **Tyrphostin AG 112** is known to inhibit EGFR phosphorylation, the specific half-maximal inhibitory concentration (IC₅₀) for this compound is not readily available in the public domain. For other members of the tyrphostin family, such as Tyrphostin AG1112, the IC₅₀ for EGFR inhibition has been reported to be 15 µM.^[2] However, it is crucial to experimentally determine the optimal working concentration for **Tyrphostin AG 112** in your specific assay and cell line.

It is recommended to perform a dose-response experiment to determine the effective concentration range. A starting point for such an experiment could be a serial dilution from a high concentration (e.g., 100 µM) downwards.

Use in Cell-Based Assays

When preparing working solutions for cell-based assays from the DMSO stock, it is important to ensure that the final concentration of DMSO in the cell culture medium is kept low (typically below 0.5%) to avoid solvent-induced cytotoxicity. A preliminary experiment to determine the tolerance of your specific cell line to DMSO is advisable.



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Mechanism of Action of **Tyrphostin AG 112**.

Stability and Handling

- **Tyrphostin AG 112** stock solutions in DMSO are stable for up to 6 months when stored at -80°C and for up to 1 month at -20°C.[1]
- Avoid repeated freeze-thaw cycles, which can lead to degradation of the compound. Aliquoting into single-use volumes is the best practice.
- Before use, thaw the frozen aliquot at room temperature and ensure it is completely dissolved by vortexing gently.

By following these detailed protocols and application notes, researchers, scientists, and drug development professionals can confidently prepare and utilize **Tyrphostin AG 112** stock solutions for their experimental needs, ensuring the integrity of their results.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
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